

Application Notes & Protocols: Nomilin

Extraction from Citrus Seeds

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Compound of Interest

Compound Name: *Nomilin*

Cat. No.: *B1679832*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Nomilin is a prominent limonoid, a class of highly oxygenated triterpenoid secondary metabolites, found abundantly in citrus fruits, particularly in the seeds. It serves as a precursor for the biosynthesis of other limonoids. **Nomilin** and its analogues have garnered significant interest within the scientific community due to their diverse range of biological and pharmacological activities. These include anti-inflammatory, anti-cancer, and neuroprotective effects, making **nomilin** a valuable compound for investigation in drug discovery and development. This document provides detailed protocols for the extraction of **nomilin** from citrus seeds, quantitative data on extraction yields, and an overview of the key signaling pathways modulated by this bioactive compound.

Quantitative Data Summary

The yield of **nomilin** from citrus seeds is influenced by the citrus variety, the extraction method employed, and the specific parameters of the extraction process. The following tables summarize quantitative data from various studies to provide a comparative overview.

Table 1: **Nomilin** Content in Various Citrus Seeds

Citrus Variety	Nomilin Content (mg/kg of dry seed)	Analytical Method
Oneco Tangerine	7497 ± 870	HPLC-DAD
Tangerine-Lemon	5349 ± 112	HPLC-DAD
Valencia Orange	2433 ± 717	HPLC-DAD
Sour Orange	1035 ± 140	HPLC-DAD
Yuzu (Citron)	2145	HPLC

Table 2: Comparison of **Nomilin** Extraction Yields by Method

Extraction Method	Citrus Source	Key Parameters	Nomilin Yield	Purity
Supercritical CO ₂ Extraction	Citrus Seeds	25 MPa, 51°C, 1.5 mL/g 95% ethanol	6.27 mg/g (0.63%)	Not Reported
Solvent Extraction	Sweet Orange Seeds	Acetone extraction followed by crystallization	0.04%	Not Reported
Solvent Extraction	Zhoushan Pomelo Segment Membrane	Water bath heating (50°C for 60 min) with solvent	91.1% (Recovery)	Not Reported
Combined Extraction	Citrus Seeds	Pressing followed by ethanol and water extraction	19.3 - 27.5 mg/g in crude extract	Not Reported

Experimental Protocols

This section details two primary methods for the extraction of **nomilin** from citrus seeds: a conventional solvent-based extraction and a more modern supercritical fluid extraction technique.

Protocol 1: Solvent-Based Extraction and Purification

This protocol outlines a standard laboratory procedure for extracting and purifying **nomilin** using organic solvents.

Materials and Reagents:

- Dried citrus seeds
- Grinder or mill
- Petroleum ether (or n-hexane)
- Acetone
- Dichloromethane
- Isopropanol
- Ethanol (95%)
- Methanol
- Silica gel for column chromatography
- Rotary evaporator
- Filtration apparatus (e.g., Buchner funnel, filter paper)
- Chromatography column
- High-Performance Liquid Chromatography (HPLC) system for analysis and purification

Procedure:

- Sample Preparation:
 - Thoroughly wash and dry the citrus seeds.
 - Grind the dried seeds into a fine powder using a grinder or mill.
- Defatting:
 - Suspend the seed powder in petroleum ether (1:5 w/v) and stir for 12 hours at room temperature to remove oils and lipids.[\[1\]](#)
 - Filter the mixture and discard the petroleum ether.
 - Air-dry the defatted seed powder to remove residual solvent.
- Extraction:
 - Extract the defatted powder with acetone (1:10 w/v) by stirring for 24 hours at room temperature.[\[2\]](#)
 - Filter the mixture and collect the acetone extract.
 - Concentrate the acetone extract under reduced pressure using a rotary evaporator to obtain a crude extract.
- Initial Purification (Crystallization):
 - Dissolve the crude extract in a minimal amount of dichloromethane.
 - Add isopropanol (2 volumes) to the dichloromethane solution.[\[2\]](#)
 - Store the solution at 4°C to facilitate the crystallization of **nomilin**.
 - Collect the crystals by filtration.
- Chromatographic Purification:
 - For higher purity, the crystallized **nomilin** can be further purified using silica gel column chromatography.

- Prepare a silica gel column packed in a suitable solvent system (e.g., a gradient of ethyl acetate in hexane).
- Dissolve the **nomilin** crystals in a small volume of the mobile phase and load it onto the column.
- Elute the column with the solvent gradient and collect fractions.
- Monitor the fractions by Thin Layer Chromatography (TLC) or HPLC to identify those containing **nomilin**.
- Pool the pure fractions and evaporate the solvent to obtain purified **nomilin**.
- Final Purification (Preparative HPLC):
 - For very high purity, preparative HPLC can be employed.
 - Dissolve the partially purified **nomilin** in the HPLC mobile phase.
 - Inject the solution into a preparative HPLC system equipped with a suitable column (e.g., C18).
 - Collect the peak corresponding to **nomilin**.
 - Evaporate the solvent to yield highly purified **nomilin**.

Protocol 2: Supercritical Carbon Dioxide (SC-CO₂) Extraction

This protocol describes a green chemistry approach for **nomilin** extraction, which avoids the use of large volumes of organic solvents.

Materials and Equipment:

- Dried and ground citrus seeds
- Supercritical fluid extractor system

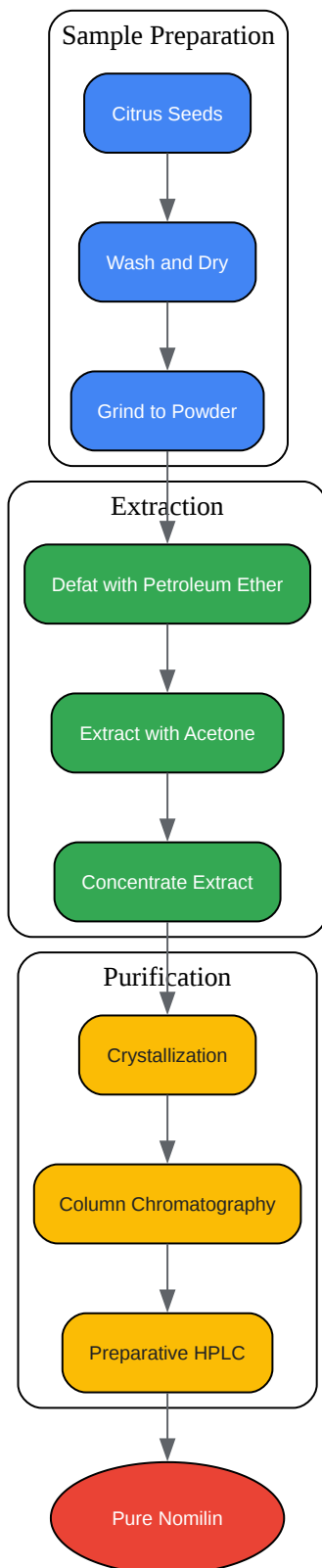
- High-pressure CO₂ source
- Co-solvent (e.g., 95% ethanol) pump and vessel

Procedure:

- Sample Preparation:
 - Prepare the dried and ground citrus seed powder as described in Protocol 1.
- Supercritical Fluid Extraction:
 - Load the ground seed material into the extraction vessel of the SFE system.
 - Set the extraction parameters. Optimal conditions for **nomilin** yield have been reported as follows:
 - Pressure: 25 MPa[3]
 - Temperature: 51°C[3]
 - Co-solvent: 95% ethanol at a dosage of 1.5 mL/g of seed material.
 - Pressurize the system with CO₂ to the desired pressure.
 - Introduce the co-solvent at the specified flow rate.
 - Begin the extraction process and collect the extract from the separator. The extraction time will depend on the system and sample size.
- Post-Extraction Processing:
 - The collected extract will be a mixture of **nomilin** and other co-extracted compounds.
 - Concentrate the extract under reduced pressure to remove the ethanol.
 - The resulting crude extract can then be subjected to the purification steps outlined in Protocol 1 (crystallization and chromatography) to isolate pure **nomilin**.

Mandatory Visualizations

Experimental Workflow



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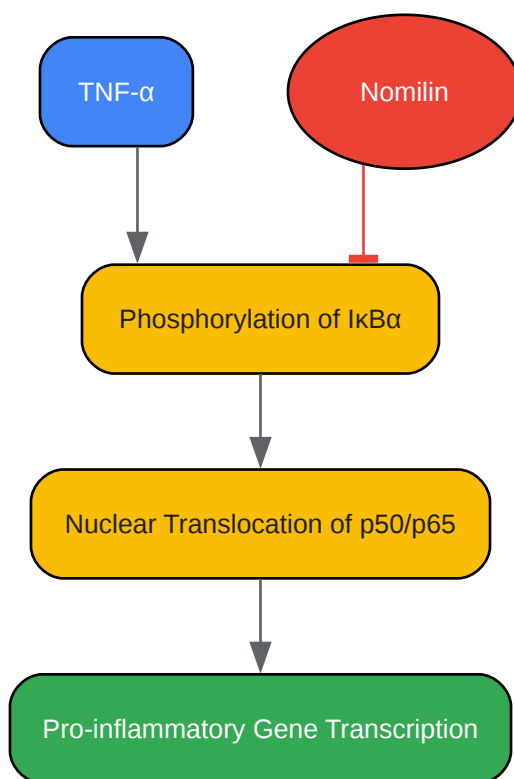
Caption: Workflow for solvent-based extraction and purification of **nomilin**.

Signaling Pathways

Nomilin has been shown to modulate several key signaling pathways involved in inflammation and cell proliferation.

1. Inhibition of NF- κ B Signaling Pathway

Nomilin can suppress inflammatory responses by inhibiting the NF- κ B signaling pathway. It has been shown to decrease the phosphorylation of I κ B α , which prevents the nuclear translocation of the p50/p65 NF- κ B dimer and subsequent transcription of pro-inflammatory genes.

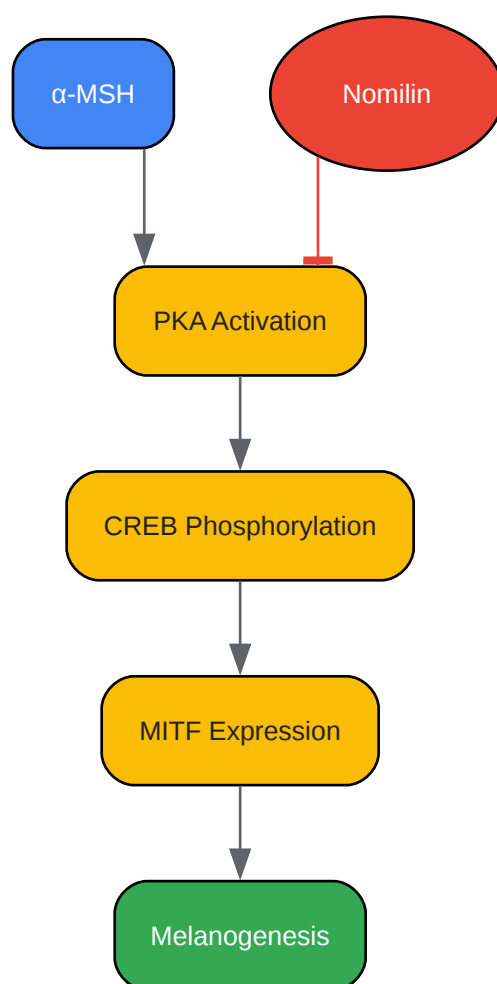


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Caption: **Nomilin**'s inhibition of the NF- κ B signaling pathway.

2. Modulation of PKA/CREB Signaling Pathway

Nomilin has been found to downregulate melanogenesis in melanoma cells through the PKA/CREB signaling pathway. It suppresses the expression of key proteins involved in melanin synthesis.



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Caption: **Nomilin**'s modulation of the PKA/CREB signaling pathway.

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References

- 1. Variation in limonin and nomilin content in citrus fruits of eight varieties determined by modified HPLC - PMC [pmc.ncbi.nlm.nih.gov]
- 2. scielo.br [scielo.br]
- 3. Response Surface Optimization of Supercritical Carbon Dioxide Extraction of Nomilin from Citrus Seeds [spkx.net.cn]
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